

In-Depth Technical Guide: 5-Bromo-2-methyl-4-nitropyridine 1-oxide

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-4-nitropyridine 1-oxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-methyl-4-nitropyridine 1-oxide**, a key building block in medicinal chemistry and agrochemical synthesis. This document consolidates its chemical properties, a detailed synthesis protocol, and available safety information.

Core Compound Information

CAS Number: 62516-08-9

5-Bromo-2-methyl-4-nitropyridine 1-oxide is a substituted pyridine derivative. The presence of a bromine atom, a nitro group, and an N-oxide functionality makes it a versatile intermediate for a variety of chemical transformations.[\[1\]](#)

Physicochemical Properties

While specific experimental data for some physical properties of **5-Bromo-2-methyl-4-nitropyridine 1-oxide** are not widely reported, the available information is summarized below. For context, properties of the related compound, 5-bromo-2-nitropyridine, are also included.

Property	5-Bromo-2-methyl-4-nitropyridine 1-oxide	5-Bromo-2-nitropyridine (for comparison)
CAS Number	62516-08-9 [2] [3]	39856-50-3
Molecular Formula	C6H5BrN2O3 [2] [4]	C5H3BrN2O2
Molecular Weight	233.02 g/mol [2] [4]	203.00 g/mol [5]
Appearance	Solid [6]	Light yellow crystalline powder [5]
Melting Point	Not available	148-150 °C [5]
Boiling Point	Not available	292.3 °C [5]
Solubility	Insoluble in water [5]	Insoluble in water [5]

Synthesis

A detailed experimental protocol for the synthesis of **5-Bromo-2-methyl-4-nitropyridine 1-oxide** has been reported.[\[2\]](#)

Experimental Protocol: Synthesis of 5-Bromo-2-methyl-4-nitropyridine 1-oxide[\[2\]](#)

Starting Material: 5-Bromo-2-methylpyridine 1-oxide

Reagents:

- Sulfuric acid
- Fuming nitric acid
- 2 M aqueous sodium carbonate
- Dichloromethane
- Magnesium sulfate

Procedure:

- Dissolve 5-bromo-2-methylpyridine 1-oxide (2.269 g, 12.07 mmol) in sulfuric acid (4 mL, 80 mmol).
- Cool the solution to 0 °C in an ice bath.
- Add fuming nitric acid (3 mL, 60 mmol) dropwise to the cooled solution.
- After the addition is complete, warm the reaction mixture to room temperature and then heat to 90 °C for 2 hours.
- Cool the reaction mixture in an ice bath.
- Slowly adjust the pH to 10 with 2 M aqueous sodium carbonate.
- Extract the solution twice with dichloromethane.
- Combine the organic extracts and dry over magnesium sulfate.
- Concentrate the solution to yield the final product.

Yield: 2.54 g (90%)

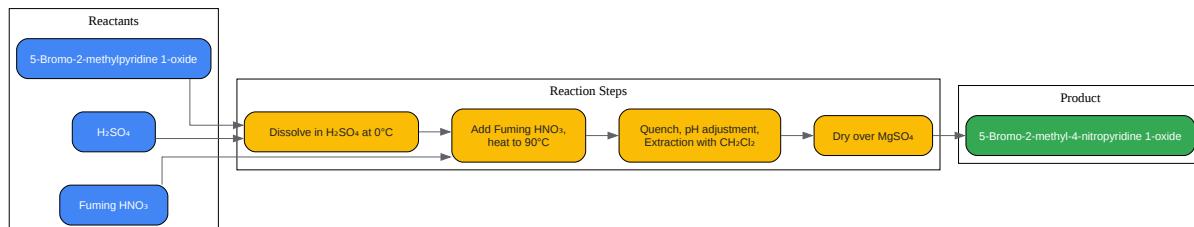
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Figure 1. Synthesis workflow for **5-Bromo-2-methyl-4-nitropyridine 1-oxide**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **5-Bromo-2-methyl-4-nitropyridine 1-oxide** is not readily available. However, safety information for the related compound, 5-bromo-2-nitropyridine, provides guidance on handling precautions.

Hazard Statements for 5-Bromo-2-nitropyridine:[5]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[7]

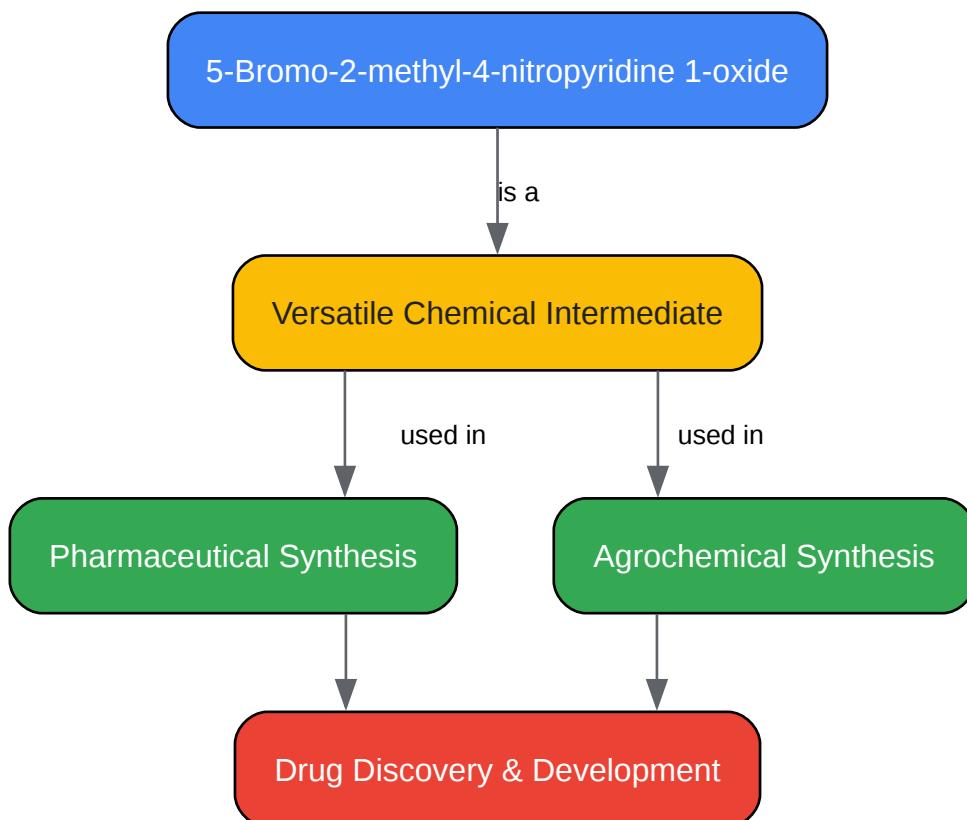
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Given the structural similarities, it is prudent to handle **5-Bromo-2-methyl-4-nitropyridine 1-oxide** with similar precautions.

Applications in Drug Development and Research

5-Bromo-2-methyl-4-nitropyridine 1-oxide serves as a valuable intermediate in the synthesis of more complex molecules for pharmaceutical and agrochemical applications.^[1] The bromo and nitro functionalities provide reactive sites for further chemical modifications, such as nucleophilic substitution and cross-coupling reactions, allowing for the construction of diverse molecular libraries for screening and drug discovery. While specific signaling pathways involving this compound are not documented, its utility as a building block suggests its incorporation into molecules designed to target a wide range of biological pathways.



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Figure 2. Role as a chemical intermediate.

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